

2-Dibenzofuranamine: A Review of its Safety and Toxicity Profile

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Compound of Interest

Compound Name: 2-Dibenzofuranamine

Cat. No.: B130765

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An In-Depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the currently available public information regarding the safety and toxicity of **2-Dibenzofuranamine**. A comprehensive toxicological profile for this compound is not available in peer-reviewed literature or through regulatory agency reports. Significant data gaps exist, and the information herein should be interpreted with caution. All handling and research involving this compound should be conducted with appropriate safety precautions and under the guidance of established laboratory safety protocols.

Introduction

2-Dibenzofuranamine, also known as 2-aminodibenzofuran, is a chemical compound with the molecular formula $C_{12}H_9NO$.^{[1][2]} It belongs to the class of benzofurans.^[1] While the broader family of dibenzofurans and their halogenated derivatives have been the subject of environmental and toxicological research, specific and detailed safety data for **2-Dibenzofuranamine** remains scarce. This guide aims to consolidate the existing hazard information and highlight the areas where further research is critically needed to establish a comprehensive safety profile.

Hazard Identification and Classification

The primary available safety information for **2-Dibenzofuranamine** comes from the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). This information is aggregated from notifications to the ECHA C&L Inventory.^[1]

Table 1: GHS Hazard Classification for **2-Dibenzofuranamine**[\[1\]](#)

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation

Data sourced from PubChem, based on ECHA C&L Inventory notifications. The percentages in the source indicate the proportion of notifications that include that hazard classification.[\[1\]](#)

These classifications indicate that **2-Dibenzofuranamine** should be handled with care, using appropriate personal protective equipment (PPE) to avoid oral, dermal, and inhalation exposure.

Toxicological Data: A Landscape of Scarcity

A thorough review of scientific literature and regulatory databases reveals a significant lack of specific toxicological studies on **2-Dibenzofuranamine**. The following sections detail the data gaps for key toxicological endpoints.

Acute and Chronic Toxicity

No quantitative data for acute toxicity, such as LD50 (median lethal dose) or LC50 (median lethal concentration), are available for **2-Dibenzofuranamine**. Similarly, no studies on sub-chronic or chronic toxicity have been identified, which would be necessary to determine a No-Observed-Adverse-Effect Level (NOAEL).

Genotoxicity

There are no available studies on the genotoxic potential of **2-Dibenzofuranamine**. Standard assays to evaluate mutagenicity (e.g., Ames test) or clastogenicity (e.g., chromosome

aberration test) have not been reported for this compound.

Carcinogenicity

The carcinogenic potential of **2-Dibenzofuranamine** has not been evaluated. The parent compound, dibenzofuran, has been classified by the U.S. Environmental Protection Agency (EPA) as a Group D substance, meaning it is not classifiable as to human carcinogenicity due to a lack of data.^[3] However, the EPA explicitly warns that the toxicological properties of dibenzofuran cannot be extrapolated from its more widely studied polychlorinated derivatives, and the same caution should be applied to **2-Dibenzofuranamine**.^[3]

Reproductive and Developmental Toxicity

No studies have been published regarding the effects of **2-Dibenzofuranamine** on reproduction or embryonic development. Therefore, its potential to act as a reproductive or developmental toxicant is unknown.

Mechanism of Toxicity and Signaling Pathways

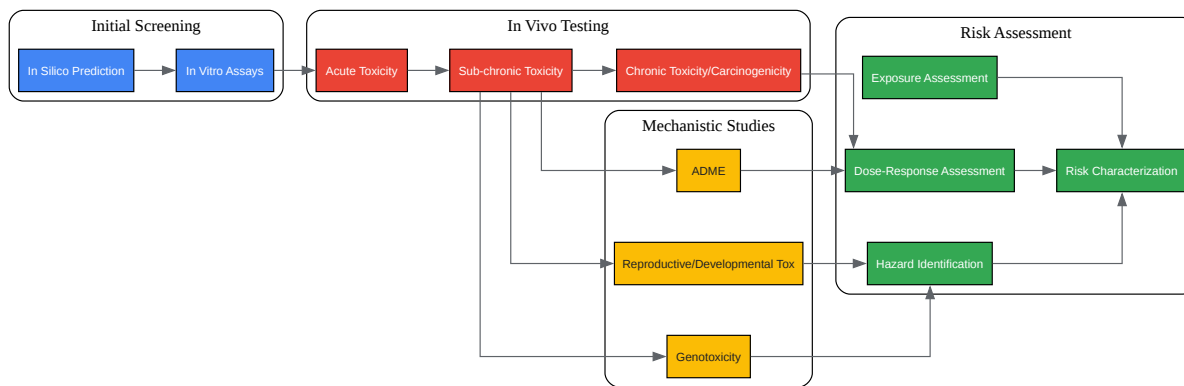
Due to the absence of toxicological studies, the mechanism of action for the observed irritant effects and potential systemic toxicity of **2-Dibenzofuranamine** is unknown. There is no information on the specific signaling pathways that may be modulated by this compound.

Experimental Protocols

As no specific toxicological studies for **2-Dibenzofuranamine** have been identified, it is not possible to provide detailed experimental protocols. For researchers planning to investigate the toxicity of this compound, standard OECD guidelines for the testing of chemicals should be followed for each respective endpoint (e.g., OECD 423 for acute oral toxicity, OECD 471 for bacterial reverse mutation test).

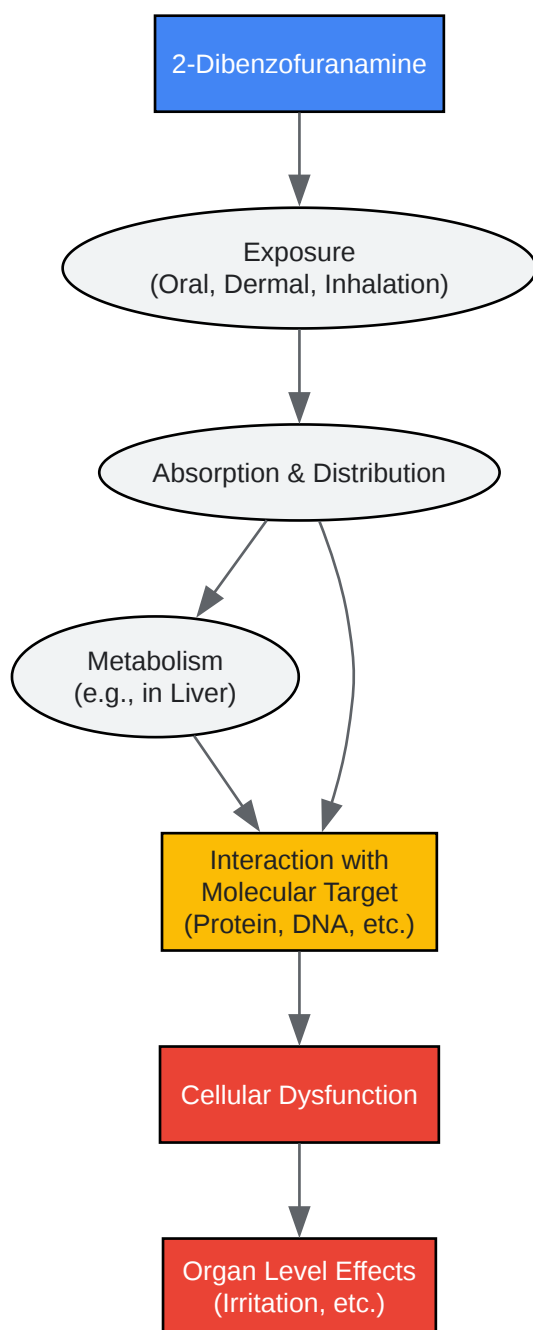
Visualizations

Given the lack of specific data on signaling pathways for **2-Dibenzofuranamine**, the following diagrams illustrate a generalized workflow for chemical toxicity assessment and a conceptual representation of how a chemical might induce toxicity.



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A generalized workflow for chemical toxicity assessment.



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A conceptual pathway for chemical-induced toxicity.

Conclusion and Recommendations

The currently available data on the safety and toxicity of **2-Dibenzofuranamine** are limited to GHS hazard classifications, which indicate it is harmful if swallowed and an irritant to the skin, eyes, and respiratory system. There is a critical lack of comprehensive toxicological data,

including quantitative measures of acute toxicity, and studies on chronic exposure, genotoxicity, carcinogenicity, and reproductive/developmental effects.

For drug development professionals and researchers, this data gap means that **2-Dibenzofuranamine** should be treated as a compound with unknown long-term health effects. We strongly recommend that any research involving this compound be preceded by a thorough risk assessment and that appropriate toxicological evaluations be conducted to fill the existing data gaps before any advanced preclinical or clinical development is considered. The scientific community would benefit greatly from studies that characterize the toxicological profile of this compound.

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References

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